

# allyldiphenylphosphine oxide physical appearance and stability

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## Compound of Interest

Compound Name: *Allyldiphenylphosphine oxide*

Cat. No.: *B1266638*

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An In-depth Technical Guide on **Allyldiphenylphosphine Oxide**: Physical Appearance and Stability

This technical guide provides a comprehensive overview of the physical and chemical properties of **allyldiphenylphosphine oxide**, with a focus on its appearance and stability. It is intended for researchers, scientists, and professionals in drug development and materials science.

## Physicochemical Properties

**Allyldiphenylphosphine oxide** is a white to off-white crystalline solid. It is a versatile organophosphorus compound widely utilized in organic synthesis and polymer chemistry.

Table 1: Physical and Chemical Properties of **Allyldiphenylphosphine Oxide**

Property	Value
Appearance	White to off-white crystal/solid.
Molecular Formula	C <sub>15</sub> H <sub>15</sub> OP.
Molecular Weight	242.26 g/mol .
Melting Point	110 - 115 °C.
Boiling Point	337 °C at 760 mmHg.
Density	1.09 g/cm <sup>3</sup> .
Solubility	Soluble in various organic solvents.
CAS Number	4141-48-4.

## Chemical Stability and Reactivity

**Allyldiphenylphosphine oxide** is noted for its thermal stability, which makes it a valuable component in high-performance materials. It is generally stable under recommended storage conditions, which include keeping it under an inert gas (like nitrogen or argon) at 2-8°C.

### Thermal Stability

Phosphine oxides are generally considered to be thermally stable compounds due to the high energy of the P=O bond. While specific thermogravimetric analysis (TGA) data for **allyldiphenylphosphine oxide** is not detailed in the readily available literature, its utility as a stabilizer in polymer formulations at elevated temperatures underscores its thermal robustness. A general protocol for assessing thermal stability is provided in the experimental section.

### Hydrolytic Stability

The P=O bond in phosphine oxides is generally resistant to hydrolysis. Detailed experimental data on the hydrolysis rate of **allyldiphenylphosphine oxide** under various pH conditions is not readily available. A general protocol for assessing hydrolytic stability is provided in the experimental section.

### Photostability

As a photoinitiator, **allyldiphenylphosphine oxide** is designed to be reactive under UV light. Its stability in the absence of UV radiation is good, allowing for its incorporation into formulations. Upon UV exposure, it undergoes cleavage to generate radicals that initiate polymerization.

## Experimental Protocols

### Synthesis of Allyldiphenylphosphine Oxide

A common method for the synthesis of **allyldiphenylphosphine oxide** involves the reaction of diphenylphosphine chloride with allyl alcohol in the presence of a base like pyridine.

Experimental Protocol:

- A mixture of diphenylphosphine chloride (11 g, 0.05 mol) and allyl alcohol (2.9 g, 0.05 mol) in 50 ml of anhydrous ether is stirred at room temperature.
- Pyridine (4.0 g, 0.05 mol) is slowly added to the stirring mixture.
- After stirring for 40 minutes, the precipitated pyridine hydrochloride is removed by filtration.
- The ether is removed from the filtrate by distillation.
- The resulting liquid residue is heated to 150 °C, which initiates an exothermic reaction, raising the temperature to approximately 178 °C.
- The product is then purified by vacuum distillation (b.p. 168-175 °C / 0.4 mm), yielding **allyldiphenylphosphine oxide** as a crystalline solid upon cooling.

### General Protocol for Thermal Stability Assessment (Thermogravimetric Analysis - TGA)

This is a general protocol for phosphine oxides and may require optimization for **allyldiphenylphosphine oxide**.

- A small sample (5-10 mg) of **allyldiphenylphosphine oxide** is placed in a TGA crucible (e.g., alumina or platinum).

- The crucible is placed in the TGA instrument.
- The sample is heated from ambient temperature to a final temperature (e.g., 600-800 °C) at a constant heating rate (e.g., 10 or 20 °C/min) under a controlled atmosphere (e.g., nitrogen or air).
- The weight loss of the sample as a function of temperature is recorded to generate a TGA curve.
- The derivative of the TGA curve (DTG curve) is used to determine the temperature of maximum weight loss rate.

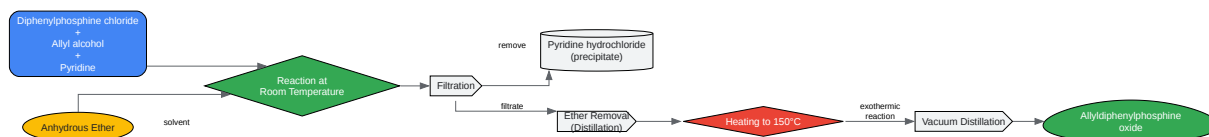
## General Protocol for Hydrolytic Stability Assessment

This is a general protocol for organophosphorus compounds and may require optimization for **allyldiphenylphosphine oxide**.

- Prepare buffer solutions at different pH values (e.g., acidic, neutral, and basic).
- Prepare a stock solution of **allyldiphenylphosphine oxide** in a water-miscible organic solvent (e.g., acetonitrile).
- Add an aliquot of the stock solution to each buffer solution to achieve a known starting concentration.
- Incubate the solutions at a constant temperature.
- Withdraw samples at various time intervals.
- Analyze the samples using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC), to quantify the concentration of **allyldiphenylphosphine oxide** remaining.
- Calculate the rate of hydrolysis from the change in concentration over time.

## Visualizations

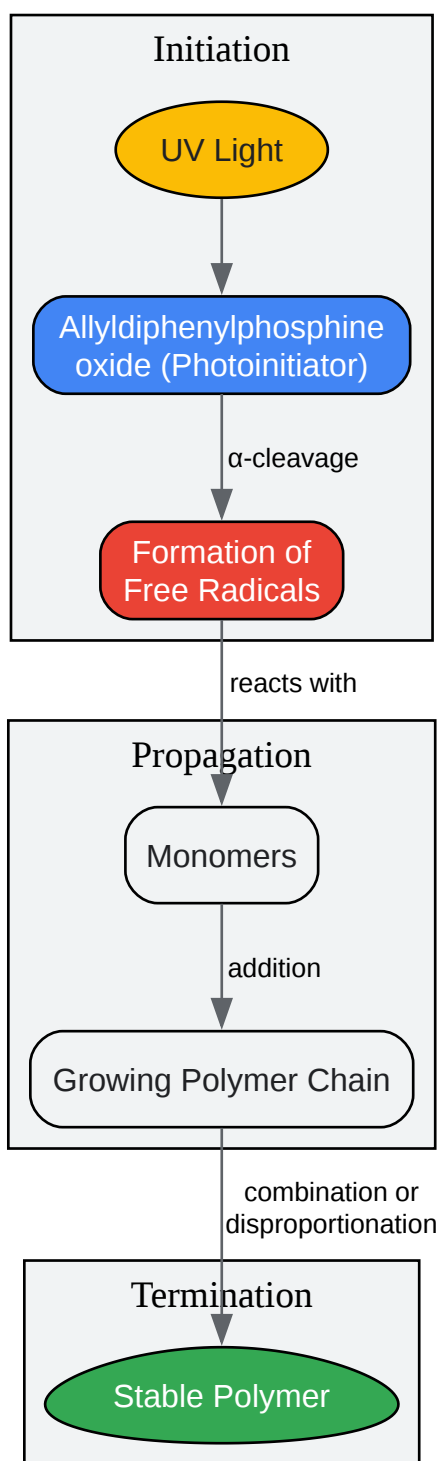
### Synthesis of Allyldiphenylphosphine Oxide



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Caption: Synthesis workflow for **allyldiphenylphosphine oxide**.

## Role in Radical Polymerization



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